

Application Note: Spectroscopic Characterization of 2-(4-chloro-2-methylphenoxy)acetohydrazide

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Compound of Interest

Compound Name: 2-(4-Chloro-2-methylphenoxy)acetohydrazide

CAS No.: 32022-38-1

Cat. No.: B1345735

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For: Researchers, scientists, and drug development professionals

Abstract

This document provides a detailed guide to the Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopic analysis of **2-(4-chloro-2-methylphenoxy)acetohydrazide**. As a compound of interest in medicinal chemistry and drug development, a thorough understanding of its structural features is paramount.^{[1][2]} This application note outlines optimized protocols for sample preparation and data acquisition for ¹H NMR, ¹³C NMR, and FTIR spectroscopy. Furthermore, it presents an in-depth analysis of the expected spectral data, supported by established principles of spectroscopy and comparative data from related structures. The methodologies described herein are designed to ensure high-quality, reproducible data, facilitating unambiguous structural confirmation and purity assessment.

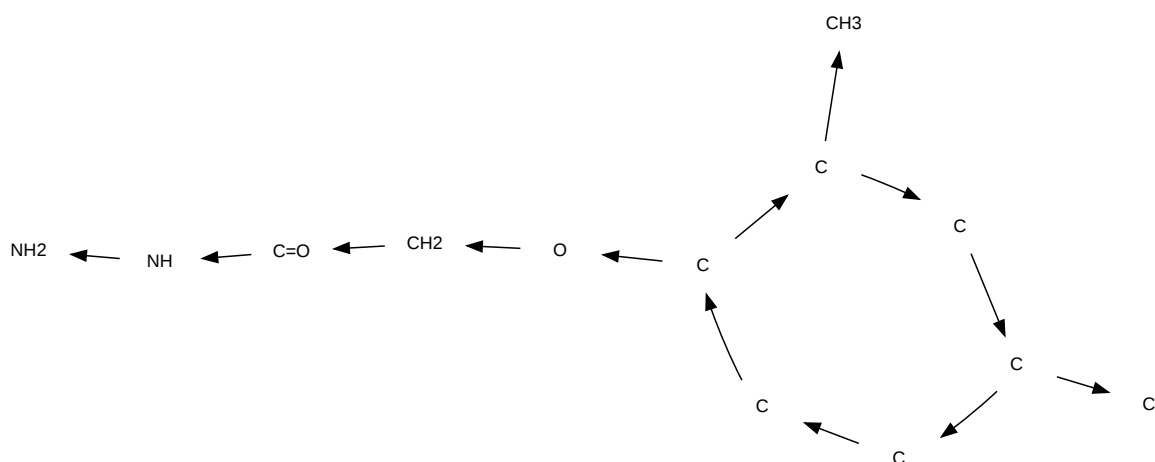
Introduction: The Significance of 2-(4-chloro-2-methylphenoxy)acetohydrazide

2-(4-chloro-2-methylphenoxy)acetohydrazide belongs to the class of phenoxyacetic acid derivatives, a scaffold known for a wide range of biological activities.^{[1][3]} The incorporation of a hydrazide moiety introduces a versatile functional group that can participate in various chemical transformations and biological interactions. Accurate structural elucidation is a critical first step in any research and development pipeline. NMR and IR spectroscopy are indispensable, non-destructive techniques that provide detailed information about the molecular framework and functional groups present in the molecule.^{[4][5][6]}

This guide is intended to serve as a practical resource for researchers, providing not only step-by-step protocols but also the scientific rationale behind the experimental choices, thereby ensuring robust and reliable spectroscopic characterization.

Molecular Structure and Functional Groups

A clear understanding of the molecular structure is fundamental to interpreting spectroscopic data. The structure of **2-(4-chloro-2-methylphenoxy)acetohydrazide** is presented below.



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Caption: Molecular structure of **2-(4-chloro-2-methylphenoxy)acetohydrazide**.

Key functional groups to be identified include:

- Aromatic Ring: A substituted benzene ring.
- Ether Linkage: -O-CH₂-
- Amide Group (Hydrazide): -C(=O)NH-
- Hydrazine Moiety: -NH-NH₂
- Methyl Group: -CH₃
- Chloro Group: -Cl

^1H and ^{13}C NMR Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.

Protocol for NMR Sample Preparation

The quality of NMR spectra is highly dependent on proper sample preparation.^{[7][8][9]}

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Sources

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